

Safe Disposal of 1-Bromo-3,3-dimethylbutane: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1-Bromo-3,3-dimethylbutane

Cat. No.: B154914

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This guide provides essential safety and logistical information for the proper disposal of **1-Bromo-3,3-dimethylbutane**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical to ensure personal safety and environmental compliance.

Immediate Safety and Handling Precautions

1-Bromo-3,3-dimethylbutane is a flammable liquid that can cause skin and eye irritation.^{[1][2]} Adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat or chemical-resistant apron.
- Respiratory Protection: Use only in a well-ventilated area, preferably a fume hood. If ventilation is inadequate, a respirator may be necessary.

Handling and Storage:

- Keep the container tightly closed and store it in a cool, dry, and well-ventilated area.^{[3][4]}

- Store away from heat, sparks, open flames, and other ignition sources.[3]
- Use non-sparking tools and take precautionary measures against static discharge.[4]
- Ground and bond containers when transferring material.[4]

**Chemical and Physical Properties

A summary of the key quantitative data for **1-Bromo-3,3-dimethylbutane** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₁₃ Br[2][5][6]
Molecular Weight	165.07 g/mol [2][5]
Appearance	Colorless to almost colorless liquid[5]
Boiling Point	138 °C at 760 mmHg[7]
Flash Point	33.1 °C[7]
Density	1.172 g/cm ³ [7]
Vapor Pressure	8.53 mmHg at 25°C[7]

Step-by-Step Disposal Protocol

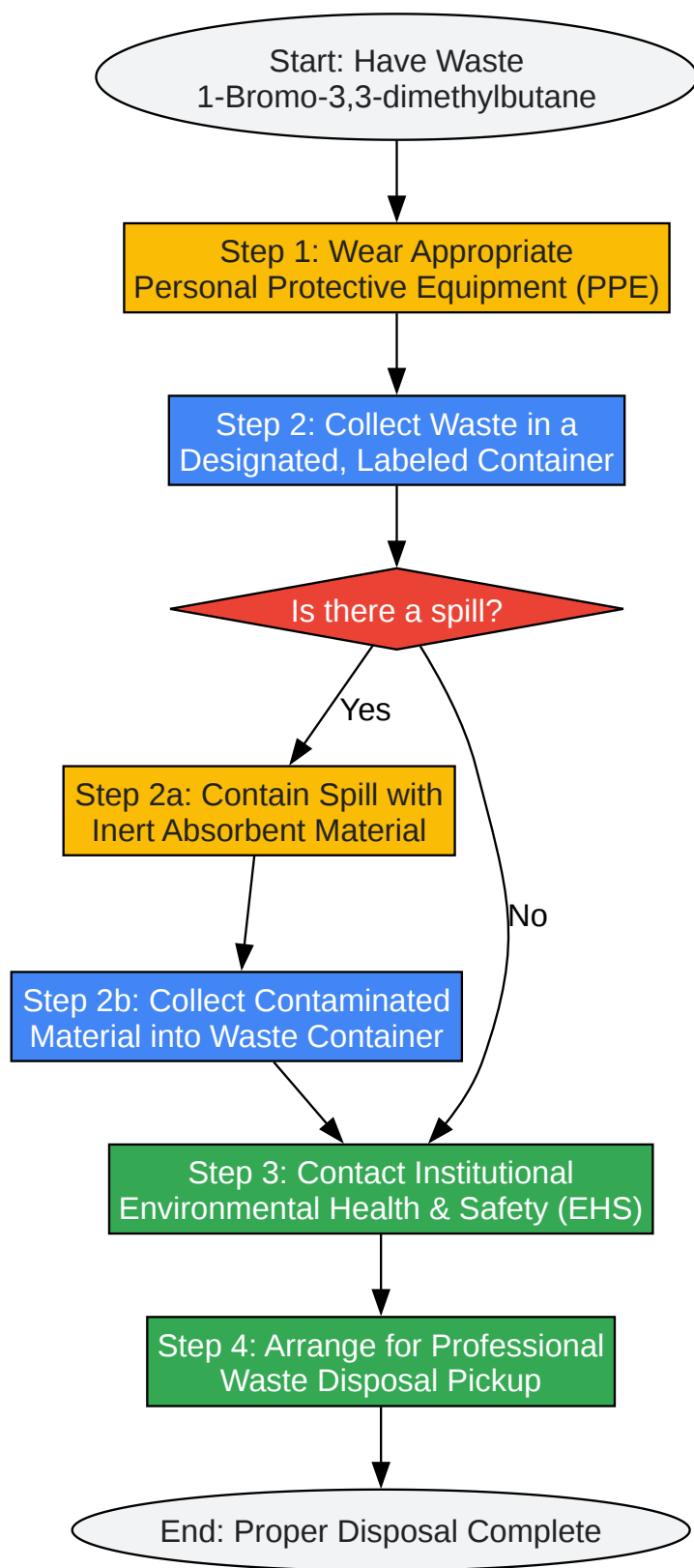
The disposal of **1-Bromo-3,3-dimethylbutane** must be conducted in accordance with all applicable local, state, and federal regulations. It is classified as a hazardous waste.

- Waste Identification and Collection:
 - Designate a specific, labeled, and sealed container for waste **1-Bromo-3,3-dimethylbutane**. The container must be compatible with the chemical.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Spill Management:
 - In case of a spill, immediately evacuate non-essential personnel and ensure the area is well-ventilated.
 - Remove all sources of ignition.
 - Contain the spill using an inert absorbent material such as sand, silica gel, or a universal binder.^[8] Do not use combustible materials like sawdust.
 - Carefully collect the absorbed material into a designated hazardous waste container.
 - Clean the spill area thoroughly.
- Final Disposal:
 - The primary method of disposal is through a licensed and approved hazardous waste disposal facility.^{[4][8]}
 - Contact your institution's EHS office to arrange for pickup and disposal. They will have established procedures and certified contractors.
 - Under no circumstances should **1-Bromo-3,3-dimethylbutane** be disposed of down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **1-Bromo-3,3-dimethylbutane**.



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Caption: Workflow for the safe disposal of **1-Bromo-3,3-dimethylbutane**.

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